

safety and handling precautions for 3'-DMTr-dG(dmf)

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Compound of Interest

Compound Name: 3'-DMTr-dG(dmf)

Cat. No.: B15140578

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An In-depth Technical Guide to the Safety and Handling of 3'-DMTr-dG(dmf)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer

This document is intended as a technical guide for trained professionals in research and development. A specific Safety Data Sheet (SDS) for 3'-DMTr-dG(dmf) was not located during the compilation of this guide. The information herein is synthesized from safety data for N,N-Dimethylformamide (DMF), a component of the molecule, and general safety protocols for handling protected nucleosides in oligonucleotide synthesis.[1][2] Always consult your institution's safety protocols and the most current SDS for any chemicals used in your procedures.

Introduction

3'-O-(4,4'-Dimethoxytrityl)-N2-(N,N-dimethylformamidine)-2'-deoxyguanosine, or 3'-DMTr-dG(dmf), is a protected nucleoside derivative essential for the chemical synthesis of DNA oligonucleotides.[3][4] The dimethoxytrityl (DMTr) group protects the 3'-hydroxyl, while the dimethylformamidine (dmf) group protects the exocyclic amine of the guanine base.[5] This protection strategy is crucial for directing the regioselective formation of phosphodiester bonds during solid-phase oligonucleotide synthesis.

The handling of **3'-DMTr-dG(dmF)** necessitates a thorough understanding of its potential hazards, which are primarily associated with its protecting groups, particularly the N,N-dimethylformamidinium (dmf) group, which is a derivative of N,N-Dimethylformamide (DMF). DMF is a flammable liquid and is classified as a toxic and potentially carcinogenic compound. Therefore, stringent safety measures must be implemented to minimize exposure and ensure a safe laboratory environment.

Hazard Identification and Classification

While a specific hazard classification for **3'-DMTr-dG(dmF)** is not readily available, a composite hazard profile can be inferred from its components.

N,N-Dimethylformamide (DMF) Component Hazards:

- Flammability: Flammable liquid and vapor.
- Health Hazards:
 - Harmful in contact with skin or if inhaled.
 - Causes serious eye irritation.
 - May cause respiratory irritation.
 - May cause drowsiness or dizziness.
 - Suspected of causing cancer.
 - May damage the unborn child.
 - Prolonged exposure may cause liver damage.

General Hazards of Protected Nucleosides:

- May cause skin, mouth, or eye irritation.
- May be harmful if swallowed or inhaled.

- The toxicological properties have not been fully investigated.

Quantitative Data

The following table summarizes key quantitative data for N,N-Dimethylformamide (DMF), which should be considered when handling **3'-DMTr-dG(dmf)**.

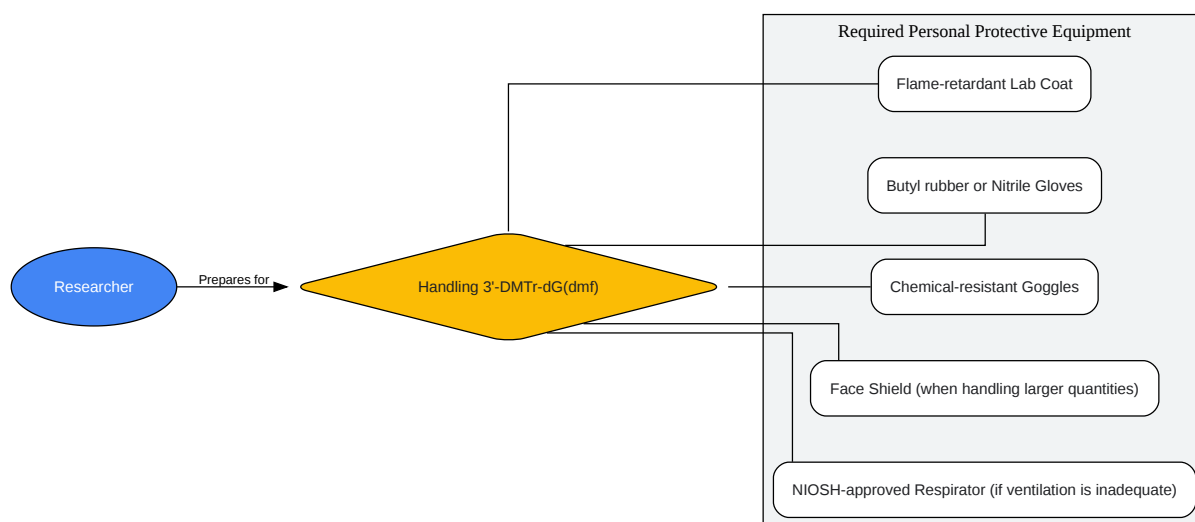
Property	Value	Reference
Chemical Formula (DMF)	C ₃ H ₇ NO	
Boiling Point (DMF)	153°C	
Flash Point (DMF)	58°C (closed cup)	
CAS No. (DMF)	68-12-2	
UN Number (DMF)	2265	
log Pow (DMF)	-0.85 (25 °C)	

Experimental Protocols: Safe Handling and Storage

Adherence to strict experimental protocols is paramount to ensure the safety of personnel and the integrity of the research.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against chemical exposure.



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Caption: Personal Protective Equipment (PPE) for handling **3'-DMTr-dG(dmF)**.

Engineering Controls

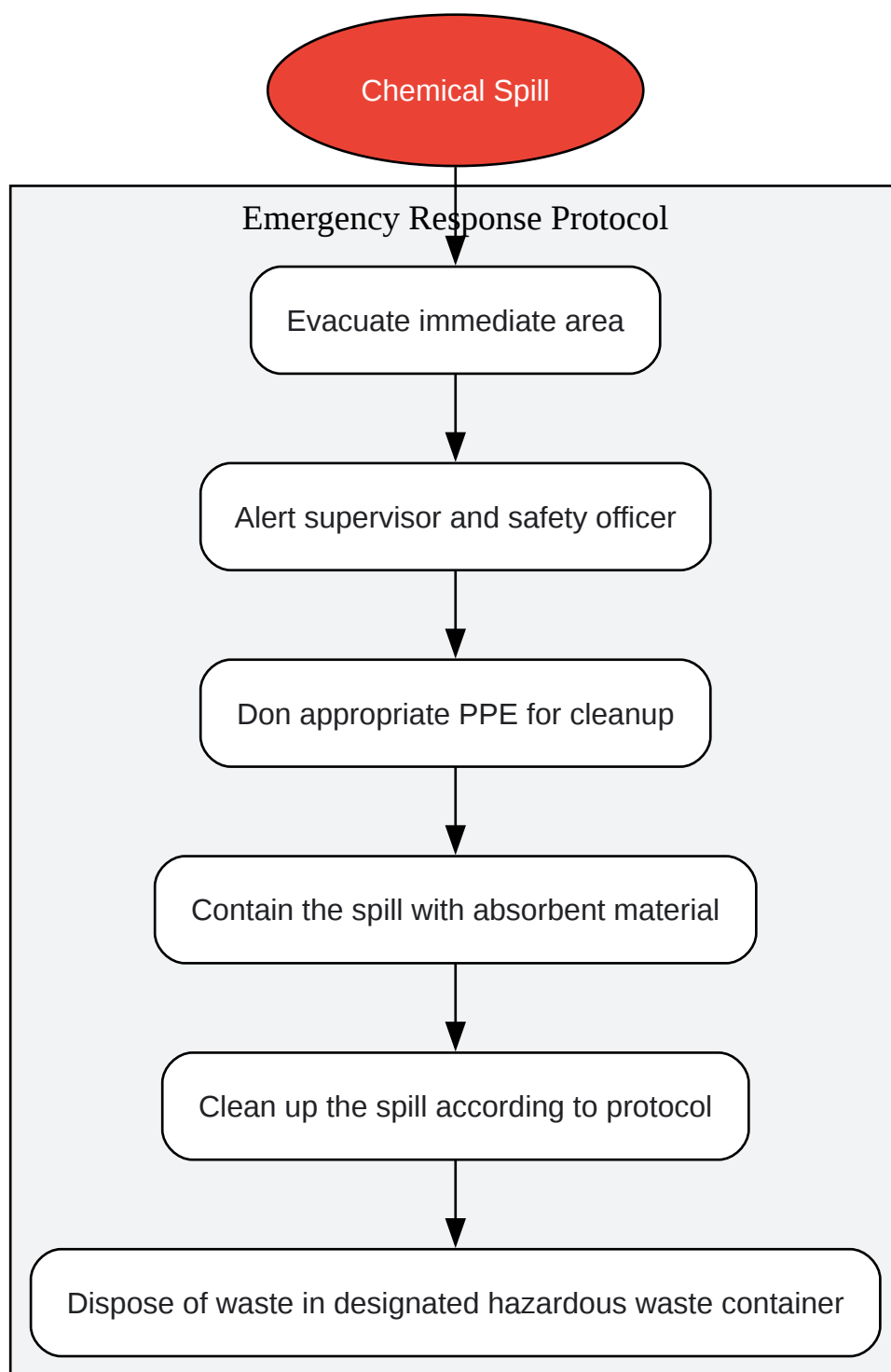
- Ventilation: All handling of **3'-DMTr-dG(dmF)** should be conducted in a well-ventilated laboratory, preferably within a certified chemical fume hood.
- Safety Equipment: A safety shower and eyewash station must be readily accessible.
- Storage: Store in a cool, dry, and well-ventilated area away from heat, sparks, and open flames. Keep containers tightly closed.

Handling Procedures

- Preparation:
 - Read and understand the safety information for all chemicals to be used.
 - Ensure the chemical fume hood is functioning correctly.
 - Don the appropriate PPE.
- Weighing and Aliquoting:
 - Perform all weighing and aliquoting of the solid **3'-DMTr-dG(dmf)** within the chemical fume hood to avoid inhalation of any dust particles.
 - Use non-sparking tools.
- Dissolution:
 - When dissolving the compound, add the solvent slowly to the solid to prevent splashing.
 - Ensure the container is appropriately labeled.
- Waste Disposal:
 - Dispose of all waste materials, including empty containers and contaminated PPE, in accordance with local, state, and federal regulations. Do not pour chemical waste down the drain.

Emergency Procedures

A clear and well-rehearsed emergency plan is critical.



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Caption: Emergency response workflow for a chemical spill.

First Aid Measures

- **Inhalation:** If inhaled, move the person to fresh air. If breathing is difficult, seek immediate medical attention.
- **Skin Contact:** In case of skin contact, immediately wash the affected area with soap and copious amounts of water. Remove contaminated clothing. Seek medical attention if irritation persists.
- **Eye Contact:** In case of eye contact, flush with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.
- **Ingestion:** If swallowed, wash out the mouth with water if the person is conscious. Do not induce vomiting. Seek immediate medical attention.

Storage and Transportation

Proper storage and transportation are crucial to maintain the chemical's integrity and prevent accidents.

Storage

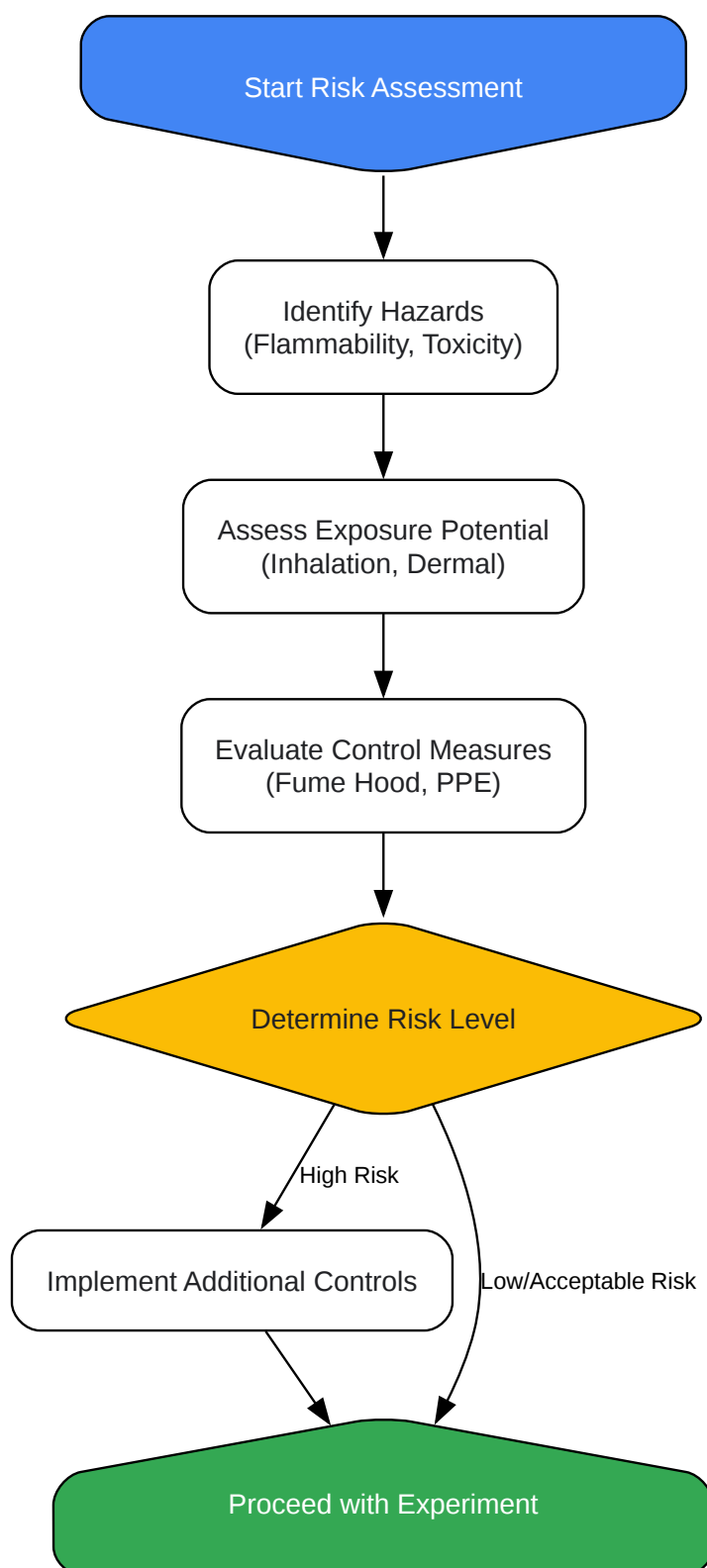
- **Temperature:** Store at -20°C.
- **Incompatible Materials:** Keep away from strong oxidizing agents, halogens, halogenated compounds, and reducing agents.
- **Container:** Keep the container tightly sealed in a dry, well-ventilated place.

Transportation

Transportation of **3'-DMTr-dG(dmf)** should adhere to all applicable regulations for the transport of hazardous materials. While not specifically classified, it is prudent to handle it with the same precautions as a flammable and toxic substance.

Logical Relationships in Safety Assessment

A thorough risk assessment should be conducted before working with **3'-DMTr-dG(dmf)**.



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Caption: Logical flow of a risk assessment for handling **3'-DMTr-dG(dmf)**.

Conclusion

While **3'-DMTr-dG(dmf)** is an indispensable reagent in oligonucleotide synthesis, its handling demands a high level of caution due to the inherent hazards of its components, particularly the DMF-related protecting group. By implementing robust safety protocols, including the consistent use of appropriate personal protective equipment, stringent engineering controls, and well-defined emergency procedures, researchers can mitigate the risks associated with this compound. A proactive approach to safety, grounded in a thorough understanding of the potential hazards, is essential for maintaining a safe and productive research environment.

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References

- 1. Best practices in oligonucleotide manufacturing | CRB [crbgroup.com]
- 2. blog.biosearchtech.com [blog.biosearchtech.com]
- 3. 【3'-DMTr-dG(dmf)】 3'-DMTr-dG(dmf) CAS号:261728-23-8 【结构式 性质 活性】 -化源网 [chemsrc.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. bocsci.com [bocsci.com]
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